

Essential Safety and Logistical Information for Handling Eupalinolide H

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Compound of Interest

Compound Name: Eupalinolide H

Cat. No.: B15595838

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, operation, and disposal of **Eupalinolide H**, a sesquiterpene lactone with potential applications in drug development. Given its cytotoxic properties, stringent adherence to these safety protocols is crucial to ensure personnel safety and prevent environmental contamination.

Summary of Key Safety Information

Eupalinolide H is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[1] Sesquiterpene lactones as a class are known to be irritating to the skin, eyes, and respiratory tract, and can cause contact dermatitis. Therefore, appropriate personal protective equipment and careful handling are mandatory.

Quantitative Data Summary

Specific quantitative toxicity and physical data for **Eupalinolide H** are not readily available in public literature. The following table includes data for **Eupalinolide H** where available, supplemented with data from Helenalin and Parthenolide, structurally similar and well-studied sesquiterpene lactones, to provide a frame of reference for handling and safety.

Property	Value	Source (Compound)
Molecular Formula	C22H28O8	Eupalinolide H
Molecular Weight	420.45 g/mol	Eupalinolide H
Physical State	Powder	Eupalinolide H
Oral LD50 (Mouse)	150 mg/kg	Helenalin[2]
Oral LD50 (Rat)	85-150 mg/kg	Helenalin[1][2]
Melting Point	115-116 °C	Parthenolide[3]
Boiling Point	Data not available	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[4] Sparingly soluble in water.	Eupalinolide H, Parthenolide[4] [5]

Disclaimer: The LD50 and melting point data are for the structurally related sesquiterpene lactones Helenalin and Parthenolide, respectively, and should be used as a precautionary reference for **Eupalinolide H**.

Operational and Disposal Plans

Personal Protective Equipment (PPE)

Due to the cytotoxic nature of **Eupalinolide H** and the sensitizing potential of sesquiterpene lactones, a comprehensive PPE strategy is required:

- **Gloves:** Double gloving with nitrile gloves is mandatory. Change gloves immediately if contaminated.
- **Eye Protection:** Chemical safety goggles are required at all times.
- **Lab Coat:** A buttoned lab coat must be worn. For procedures with a higher risk of splashing, an impermeable gown is recommended.

- Respiratory Protection: When handling the powder outside of a certified chemical fume hood or biological safety cabinet, a P2 or N95 respirator should be worn to prevent inhalation.

Handling Procedures

- Engineering Controls: All work with solid **Eupalinolide H** should be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling **Eupalinolide H**, before leaving the laboratory, and before eating, drinking, or smoking.
- Avoid Contamination: Do not eat, drink, or smoke in areas where **Eupalinolide H** is handled or stored.

Disposal Plan

As a cytotoxic compound, **Eupalinolide H** waste must be segregated and disposed of according to hazardous waste regulations:

- Solid Waste: All solid waste contaminated with **Eupalinolide H** (e.g., pipette tips, gloves, paper towels) must be placed in a designated, sealed, and clearly labeled cytotoxic waste container. This is typically a purple-lidded container.
- Liquid Waste: Liquid waste containing **Eupalinolide H** should be collected in a designated, sealed, and labeled hazardous waste container. Do not dispose of down the drain.
- Sharps: All sharps contaminated with **Eupalinolide H** must be disposed of in a puncture-resistant, purple-lidded sharps container.
- Final Disposal: All cytotoxic waste must be disposed of through a certified hazardous waste management service, typically via high-temperature incineration.

Spill Decontamination Plan

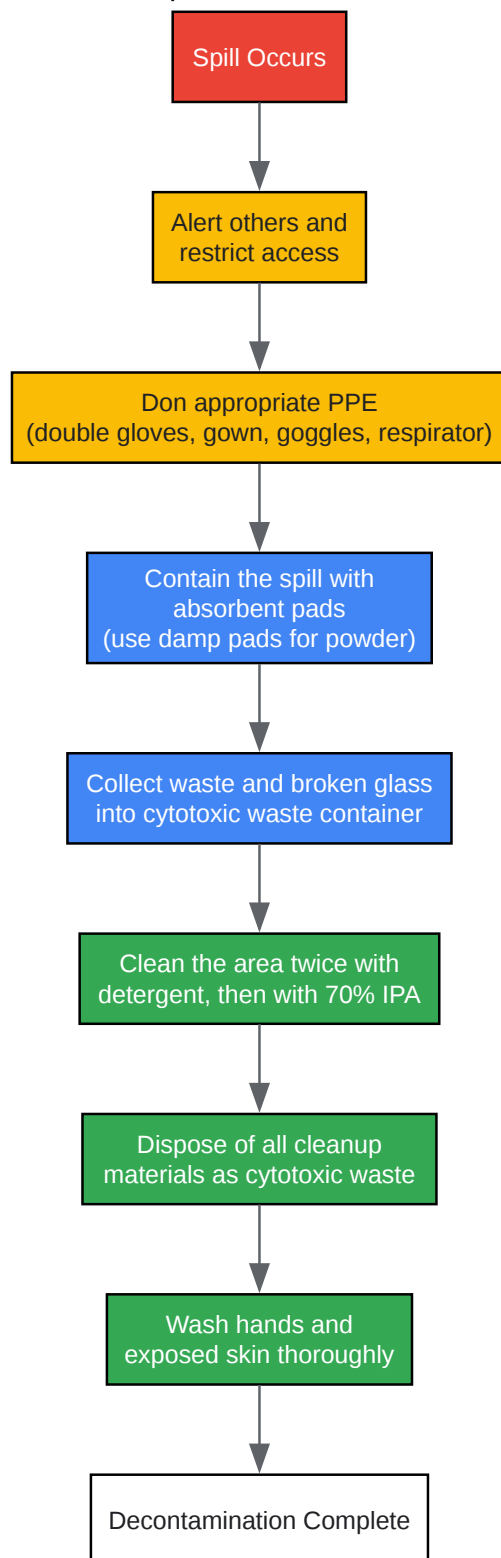
In the event of a spill, immediate and proper cleanup is essential to prevent exposure and contamination.

- Small Spills (<5 ml or 5 g):

- Alert others in the area and restrict access.
- Wearing appropriate PPE (double gloves, gown, eye protection, and respirator), gently cover the spill with absorbent pads. For powders, use damp absorbent pads to avoid generating dust.
- Collect the absorbent material and any broken glass (using tongs) and place it into a cytotoxic waste container.
- Clean the spill area twice with a detergent solution, followed by a final rinse with 70% isopropyl alcohol.
- Dispose of all cleanup materials in the cytotoxic waste container.
- Large Spills (>5 ml or 5 g):
 - Evacuate the immediate area and alert others.
 - Restrict access to the spill area and post a warning sign.
 - Assemble a spill kit containing all necessary PPE and cleanup materials.
 - Follow the procedure for small spills, taking care to work from the outside of the spill inwards to prevent spreading.
 - After decontamination, thoroughly wash hands and any exposed skin.

Visual Workflow for Spill Decontamination

Eupalinolide H Spill Decontamination Workflow



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Caption: Workflow for the safe decontamination of an **Eupalinolide H** spill.

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References

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